

Technical Guide: N-(2,2-dimethoxyethyl)cyclohexanamine

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Compound of Interest

Compound Name: N-(2,2-dimethoxyethyl)cyclohexanamine

Cat. No.: B1305079

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CAS Number: 99863-45-3

For the Hydrochloride Salt: 97552-62-0

Chemical Identity and Properties

N-(2,2-dimethoxyethyl)cyclohexanamine is a secondary amine featuring a cyclohexane ring and a dimethoxyethyl group attached to the nitrogen atom. This compound is of interest to researchers in organic synthesis and drug discovery due to its potential as a building block for more complex molecules.

Table 1: Physicochemical Properties of **N-(2,2-dimethoxyethyl)cyclohexanamine**

Property	Value	Source
CAS Number	99863-45-3	Internal Search
Molecular Formula	C ₁₀ H ₂₁ NO ₂	Internal Search
Molecular Weight	187.28 g/mol	Internal Search
IUPAC Name	N-(2,2-dimethoxyethyl)cyclohexanamine	Internal Search
Synonyms	Cyclohexyl-(2,2-dimethoxyethyl)-amine, N-(2,2-Dimethoxyethyl)cyclohexylamine	Internal Search

For the Hydrochloride Salt:

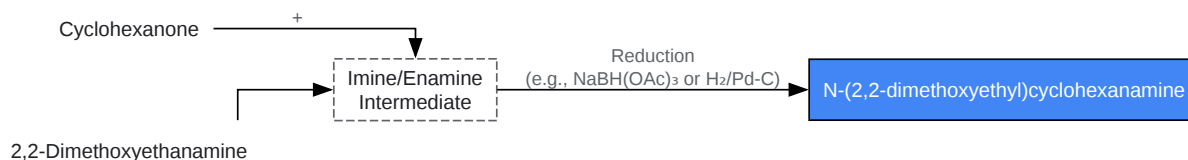
Property	Value	Source
CAS Number	97552-62-0	Internal Search
Molecular Formula	C ₁₀ H ₂₂ ClNO ₂	Internal Search
Molecular Weight	223.74 g/mol	Internal Search

Experimental Protocols

Proposed Synthesis via Reductive Amination

While a specific, detailed experimental protocol for the synthesis of **N-(2,2-dimethoxyethyl)cyclohexanamine** is not readily available in published literature, a common and effective method for its preparation is the reductive amination of cyclohexanone with 2,2-dimethoxyethanamine (aminoacetaldehyde dimethyl acetal). This two-step, one-pot reaction involves the formation of an imine or enamine intermediate, followed by its reduction to the target secondary amine.

Reaction Scheme:



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Caption: Proposed synthesis of **N-(2,2-dimethoxyethyl)cyclohexanamine**.

Detailed Methodology (Representative Protocol):

- Materials:
 - Cyclohexanone
 - 2,2-Dimethoxyethanamine
 - Reducing agent (e.g., sodium triacetoxyborohydride [NaBH(OAc)₃], sodium cyanoborohydride [NaBH₃CN], or hydrogen gas with a palladium on carbon catalyst [H₂/Pd-C])
 - Anhydrous solvent (e.g., dichloromethane [DCM], 1,2-dichloroethane [DCE], or methanol)
 - Acid catalyst (optional, e.g., acetic acid)
- Procedure:
 - To a solution of cyclohexanone (1.0 equivalent) in the chosen anhydrous solvent, add 2,2-dimethoxyethanamine (1.0-1.2 equivalents).
 - If an acid catalyst is used, it can be added at this stage (e.g., a catalytic amount of acetic acid).
 - The mixture is stirred at room temperature for a period of time (typically 1-2 hours) to facilitate the formation of the imine/enamine intermediate.

- The reducing agent is then added portion-wise to the reaction mixture. For instance, if using sodium triacetoxyborohydride, 1.2-1.5 equivalents are typically added. The temperature should be monitored and controlled, as the reduction can be exothermic.
- The reaction is stirred at room temperature until completion, which can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS). Reaction times can vary from a few hours to overnight.
- Upon completion, the reaction is quenched by the slow addition of a saturated aqueous solution of sodium bicarbonate or water.
- The aqueous layer is extracted with an organic solvent (e.g., dichloromethane or ethyl acetate).
- The combined organic layers are washed with brine, dried over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filtered, and the solvent is removed under reduced pressure.
- The crude product can be purified by column chromatography on silica gel to yield the pure **N-(2,2-dimethoxyethyl)cyclohexanamine**.

Biological Activity and Applications

There is currently no specific information available in the public domain regarding the biological activity, mechanism of action, or involvement in signaling pathways of **N-(2,2-dimethoxyethyl)cyclohexanamine**.

However, the broader class of N-substituted cyclohexanamine derivatives has been explored for various biological activities. Some derivatives have shown potential as:

- Antimicrobial agents
- Anticancer agents
- Analgesics
- Central nervous system modulators

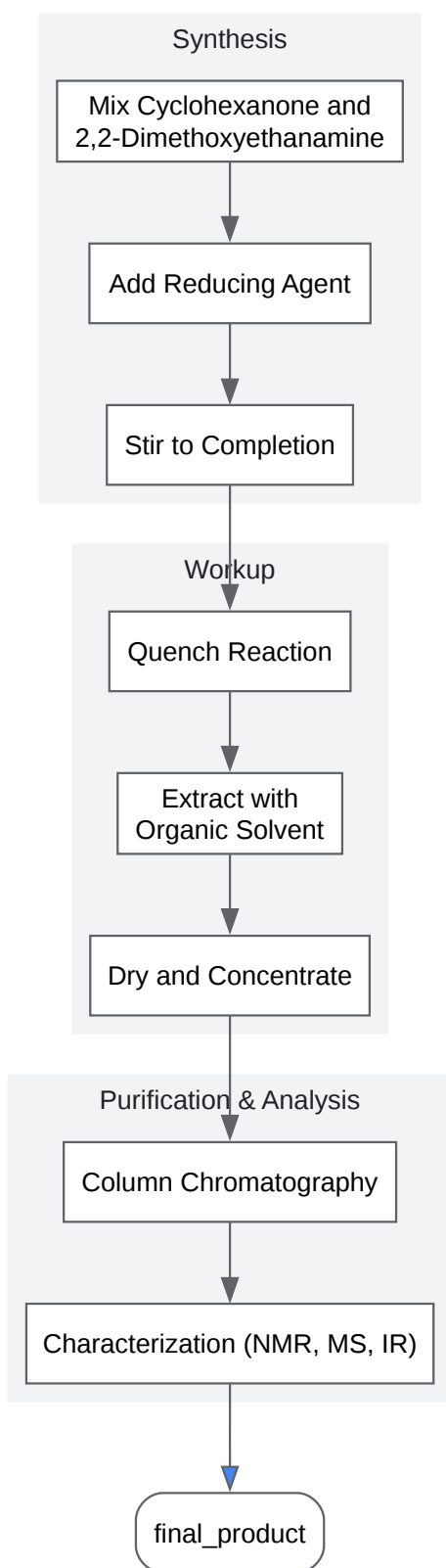
It is important to note that these activities are characteristic of the general class of compounds and have not been specifically demonstrated for **N-(2,2-dimethoxyethyl)cyclohexanamine**. Further research is required to determine the specific biological profile of this compound. Its primary current application is as a chemical intermediate in the synthesis of more complex molecules for various research and development purposes.

Spectral Data

Specific experimental spectral data (NMR, IR, MS) for **N-(2,2-dimethoxyethyl)cyclohexanamine** are not readily available in public spectral databases. Researchers synthesizing this compound would need to perform their own analyses to confirm its structure and purity.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for the synthesis and purification of **N-(2,2-dimethoxyethyl)cyclohexanamine**.



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Caption: General experimental workflow for synthesis and purification.

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